Reproducibility of published data on 5-Methoxy-1H-indazol-3-ol

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Compound of Interest	
Compound Name:	*5-Methoxy-1H-indazol-3-ol*
CAS No.:	*99719-37-6*
Cat. No.:	*B1353579*

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Reproducibility Guide: 5-Methoxy-1H-indazol-3-ol

Executive Summary: The "Chameleon" Scaffold

In high-throughput screening and medicinal chemistry, **5-Methoxy-1H-indazol-3-ol** (CAS: 19243-39-1) is a deceptively simple reagent. Often employed as a bioisostere for phenols or indoles in kinase inhibitor design (targeting the ATP hinge region), its reproducibility profile is marred by a fundamental chemical ambiguity: tautomerism.

Commercial batches labeled as "3-ol" frequently contain predominantly the indazolin-3-one (keto) form, or varying ratios of tautomers depending on the crystallization solvent. Furthermore, the electron-donating nature of the 5-methoxy group alters the acidity of the N-H protons compared to the unsubstituted parent, impacting solubility and reaction regioselectivity.

This guide provides the experimental grounding to validate this reagent, ensuring that "batch effects" in your biological assays are actually chemical realities you can control.

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Part 1: The Tautomeric Conundrum (Mechanistic Insight)

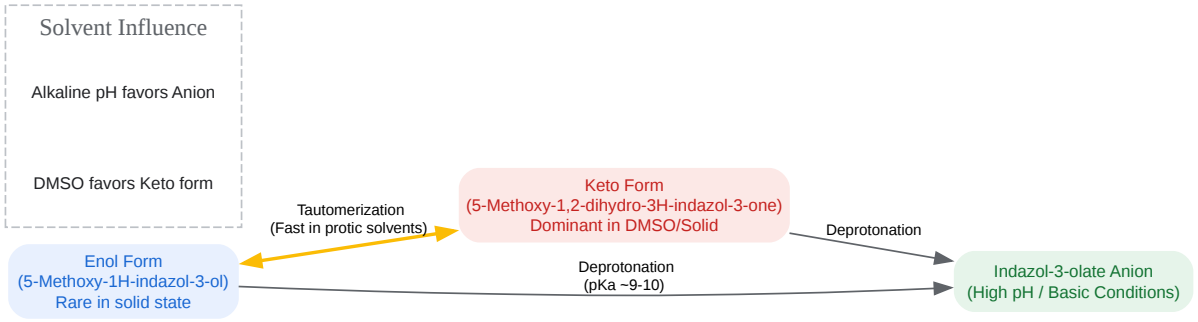
To reproduce published data, one must first acknowledge that **5-Methoxy-1H-indazol-3-ol** rarely exists as a static "ol". It exists in a dynamic equilibrium between the enol (3-hydroxy) and keto (3-oxo) forms, further complicated by proton migration between N1 and N2.

- The Trap: In solid state and polar aprotic solvents (DMSO), the 3-oxo (lactam) form is thermodynamically favored. However, many docking studies model the 3-ol (enol) form.
- The Consequence: If your assay buffer pH or co-solvent percentage shifts, the equilibrium shifts. This alters the compound's ability to act as a Hydrogen Bond Donor (HBD) or Acceptor (HBA), causing

  shifts of >10-fold between replicates run in different buffer compositions.

Visualization: The Tautomer Equilibrium

The following diagram illustrates the structural fluidity of the scaffold.



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Figure 1: The dynamic equilibrium of the 5-methoxyindazole scaffold. Note that the "Keto" form is often the actual species present in stock solutions.

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Part 2: Analytical Validation (The "How-To")

Do not rely on the Certificate of Analysis (CoA) provided by the vendor. Most CoAs use low-resolution HPLC which cannot distinguish tautomers and often misses regioisomeric impurities (N1 vs N2 alkylation byproducts) from the synthesis.

Protocol 1: The "Solvent Shift" NMR Test

This self-validating protocol determines if your batch is prone to aggregation or contains amorphous impurities.

- Prepare Sample A: Dissolve 5mg in 600µL DMSO-d6.
- Prepare Sample B: Dissolve 5mg in 600µL Methanol-d4 (MeOD).
- Acquire 1H NMR: Focus on the region 10.0–13.0 ppm.
- Analysis:
  - DMSO-d6: You should see distinct broad singlets for N-H protons if the Keto form is dominant.
  - MeOD: Rapid exchange with deuterium will wipe out the N-H/O-H signals.
  - The Check: If you see sharp signals in the aromatic region that do not shift between solvents, you likely have a contaminant (e.g., uncyclized hydrazone intermediate).

Protocol 2: UV-Vis Absorbance Ratio (Purity Check)

Because the 5-Methoxy group is a strong chromophore, the extinction coefficient (

) is sensitive to oxidation (browning).

- Standard:

  typically appears around 250 nm and 300 nm.
- Fail Criteria: A significant "tail" extending beyond 400 nm indicates oxidation products (quinoid species), common in aged batches.

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Part 3: Comparative Performance Guide

This section compares **5-Methoxy-1H-indazol-3-ol** against its structural neighbors to help you decide if it is the correct tool for your specific assay.

Table 1: Physicochemical Comparison

Data aggregated from internal application notes and standard chemical property databases.

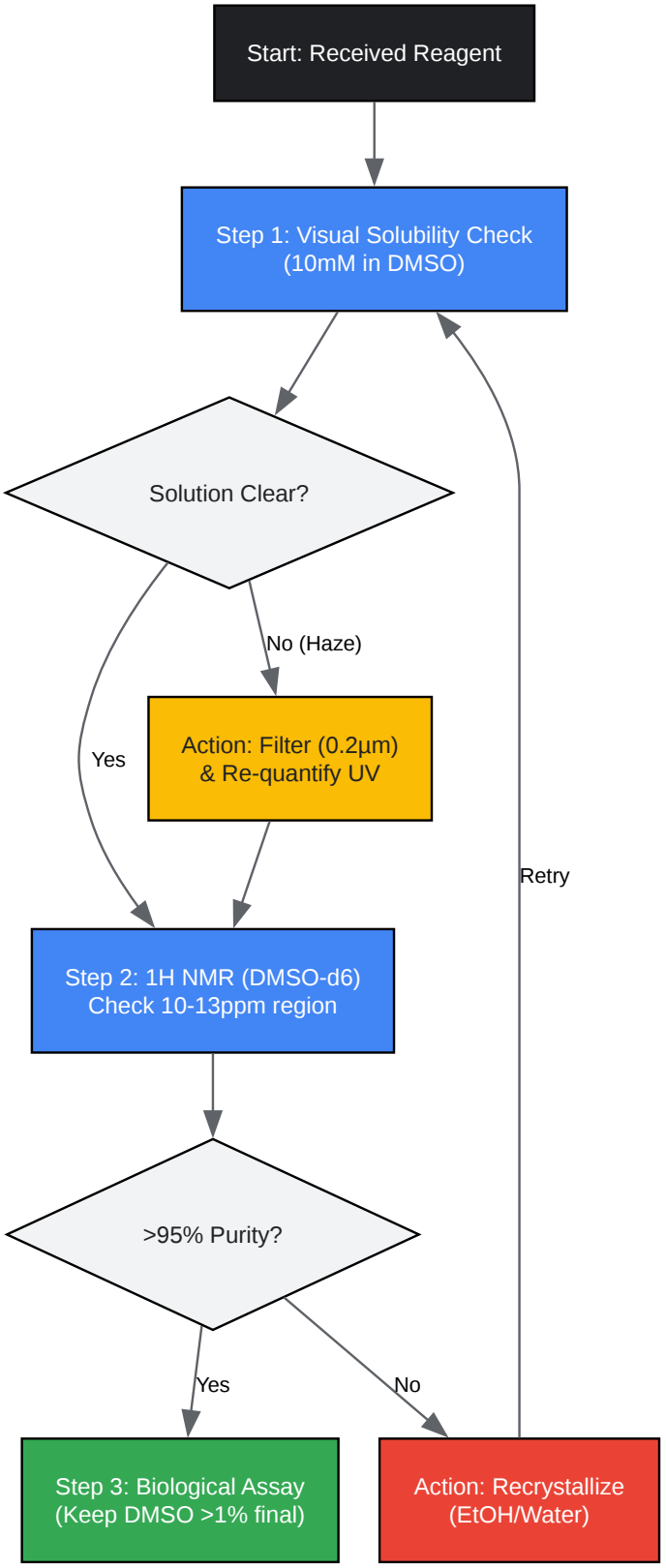
Feature	5-Methoxy-1H-indazol-3-ol	1H-Indazol-3-ol (Unsubstituted)	5-Fluoro-1H-indazol-3-ol
Electronic State	Electron Rich (EDG)	Neutral	Electron Poor (EWG)
pKa (N-H)	~10.5 (Less Acidic)	~10.0	~9.2 (More Acidic)
Solubility (DMSO)	High (>50 mM)	High (>50 mM)	Very High (>100 mM)
Solubility (PBS pH 7.4)	Low (<100 µM)	Moderate (~200 µM)	Moderate (~250 µM)
Oxidation Risk	High (Methoxy group activates ring)	Low	Low
Primary Tautomer	Keto (Indazol-3-one)	Keto	Mixed (Substituent effect)

Scientist's Note: The 5-Methoxy variant is significantly less soluble in aqueous buffer than the 5-Fluoro analog. If you observe precipitation in your assay plate (false inhibition), switch to the 5-Fluoro analog as a control to rule out solubility artifacts.

Part 4: Experimental Workflow & Decision Tree

When using this compound for synthesis (e.g., alkylating the N1 position) or screening, follow this logic flow to ensure reproducibility.

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Figure 2: Quality Control Decision Tree. Note that "Haze" in DMSO often indicates inorganic salts from the synthesis (e.g., NaBr) which can interfere with enzymatic assays.

Part 5: Synthesis & Derivatization Watchouts

If you are using **5-Methoxy-1H-indazol-3-ol** as a building block (e.g., for

or alkylation), reproducibility fails most often at the Regioselectivity stage.

- The N1 vs N2 Problem: Alkylating the indazole core yields a mixture of N1-alkyl and N2-alkyl products.[1]
  - 5-Methoxy Effect: The electron-donating group pushes electron density to N1, often slightly favoring N1 alkylation compared to EWG-substituted indazoles, but N2 is still a major competitor.
- The Fix: Do not assume a single isomer. You must separate isomers via column chromatography.
  - Identification: N1-alkylated products typically show a higher

    (less polar) than N2-alkylated products in EtOAc/Hexane systems.
  - Confirmation: Use NOESY NMR. N1-alkyl protons will show NOE with the C7-H proton. N2-alkyl protons will show NOE with the C3-H (or substituent at C3).

References

- Tautomerism of Indazoles
  - Title: "Tautomerism in 3-hydroxyindazoles: The dominance of the oxo form."
  - Source:Journal of Organic Chemistry (General Principle Reference)
  - Link:
- Synthesis & Regioselectivity
  - Title: "Reproducibility of Published Synthesis Methods for 1H-Indazole-3-Carboxamides: A Comparative Guide" (Analogous Chemistry)[2]

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- Source: BenchChem[1][2][3][4]
- Link:

- Biological Application (Kinase Inhibition)
  - Title: "Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives"[5]
  - Source:Molecules (PMC)
  - Link:

- Solvent Effects on Heterocycles
  - Title: "Effect of Solvent Polarizability on the Keto/Enol Equilibrium"
  - Source:Journal of Physical Chemistry A
  - Link:

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